

Application Notes and Protocols for Thrombin Activity Assay using Chromozym® TH

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *chromozym TH*

Cat. No.: *B1668914*

[Get Quote](#)

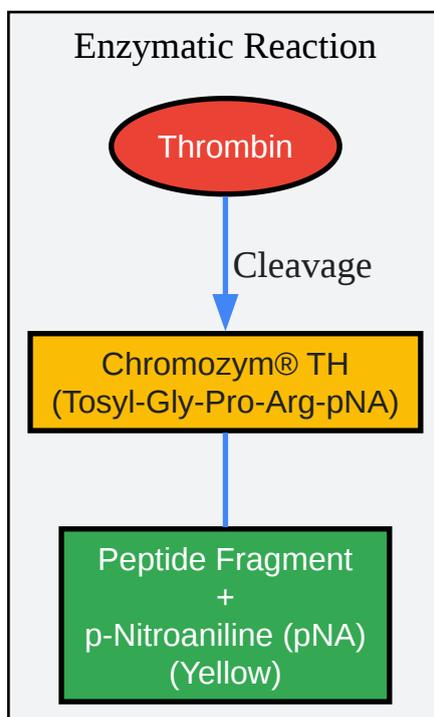
For Researchers, Scientists, and Drug Development Professionals

Introduction and Assay Principle

Thrombin, a key serine protease in the coagulation cascade, plays a crucial role in hemostasis and thrombosis.[1][2] Accurate measurement of its enzymatic activity is vital for various research and clinical applications, including the development of anticoagulant drugs. The Chromozym® TH assay is a reliable and straightforward colorimetric method for determining thrombin activity in aqueous solutions.[3][4][5][6]

The principle of the assay is based on the cleavage of the chromogenic substrate, Tosyl-Gly-Pro-Arg-4-nitranilide acetate (Chromozym® TH), by thrombin.[3][5] Thrombin specifically hydrolyzes the substrate, releasing the yellow-colored compound p-nitroaniline (pNA). The rate of pNA formation is directly proportional to the thrombin activity in the sample and can be quantitatively measured by monitoring the increase in absorbance at 405 nm.[5][7]

Reaction Principle



[Click to download full resolution via product page](#)

Caption: Enzymatic cleavage of Chromozym® TH by thrombin.

Materials and Reagents

Equipment

- Spectrophotometer or microplate reader capable of measuring absorbance at 405 nm
- Temperature-controlled cuvette holder or incubator (+25°C)
- Plastic cuvettes with a 1 cm light path[5]
- Calibrated micropipettes
- Vortex mixer
- pH meter

Reagents

- Chromozym® TH powder (Synonym: thrombin substrate)[3][4][6]
- Tris(hydroxymethyl)aminomethane (Tris)
- Sodium Chloride (NaCl)
- Hydrochloric Acid (HCl), 2 M
- Bovine Serum Albumin (BSA)
- Sodium Azide (as a preservative)[5]
- Double-distilled water
- Thrombin sample (e.g., purified enzyme, plasma, serum, or cell culture samples)[2][7]

Quantitative Data Summary

Table 1: Properties of Chromozym® TH

Property	Value	Reference
Synonym	Thrombin substrate, Tosyl-Gly-Pro-Arg-4-nitranilide acetate	[3][6]
Molecular Weight	662.62 g/mol	[3][4][5]
Purity	≥90% (enzymatic)	[4][5]
Contaminants	≤1% free 4-nitraniline	[3][5][6]
Storage (Powder)	+15 to +25°C, protected from light and moisture	[5][8]
Working Concentration	Approximately 0.2 mM	[3][5][6]

Table 2: Preparation of Working Solutions

Solution ID	Solution Name & Composition	Preparation Steps	Storage & Stability
1	Tris Buffer(50 mM Tris, 227 mM NaCl, pH 8.3, with BSA and Sodium Azide)	1. Dissolve 605.5 mg Tris and 1.33 g NaCl in ~75 ml double-distilled water.2. Adjust pH to 8.3 with 2 M HCl.3. Add 100 mg BSA and 100 mg sodium azide.4. Bring the final volume to 100 ml with double-distilled water.	Stable for at least 3 months at +2 to +8°C. [5]
2	Chromozym® TH Stock Solution(1.9 mM)	1. Dissolve 5 mg of Chromozym® TH in 4 ml of double-distilled water.	Stable for at least 4 weeks at +2 to +8°C. [3][4][5]

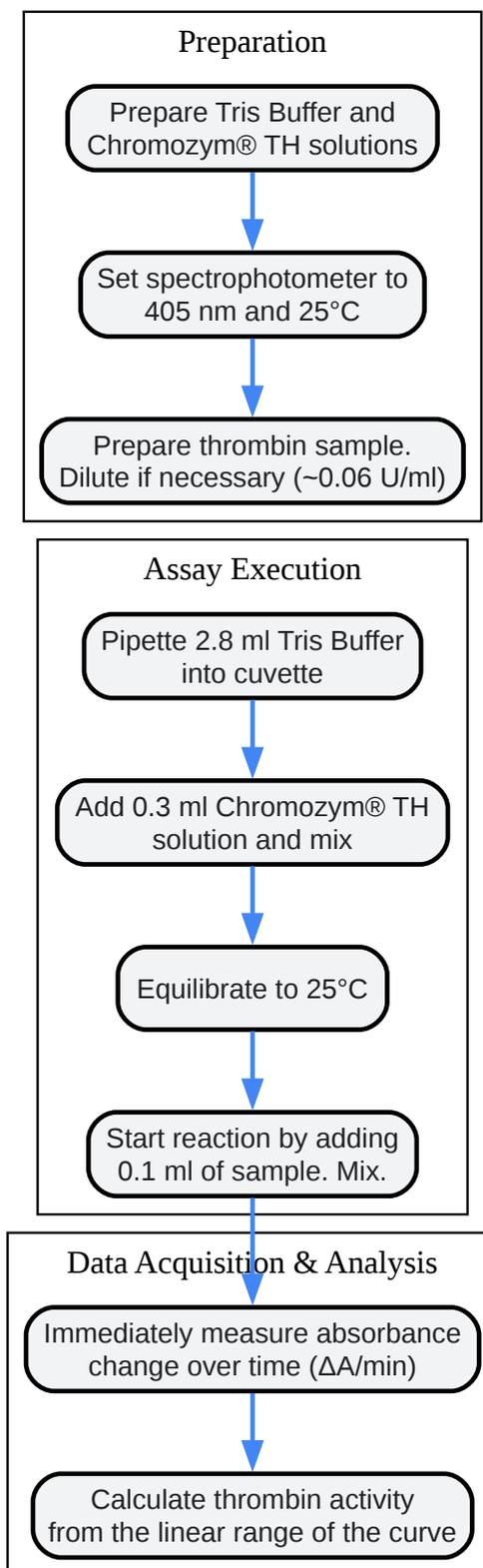
Experimental Protocol

This protocol is designed for a standard 3.2 ml cuvette-based assay. Volumes can be scaled down for microplate assays.

Assay Parameters

Parameter	Setting	Reference
Wavelength	405 nm	[5][7]
Temperature	+25°C	[5]
Light Path	1 cm	[5]
Final Assay Volume	3.2 ml	[5]
Measurement	Against air	[5]

Assay Workflow



[Click to download full resolution via product page](#)

Caption: Experimental workflow for the Chromozym® TH assay.

Step-by-Step Procedure

- Prepare Solutions: Prepare the Tris Buffer (Solution 1) and Chromozym® TH Stock Solution (Solution 2) as described in Table 2.[5]
- Sample Preparation: Prepare thrombin samples. For accurate results, it is recommended to dilute samples with ice-cold Tris buffer to a concentration of approximately 0.06 U/ml just before the measurement.[5]
- Assay Mixture: In a plastic cuvette, pipette the following reagents:
 - 2.8 ml of Tris Buffer (Solution 1)[5]
 - 0.3 ml of Chromozym® TH Stock Solution (Solution 2)[5]
- Equilibration: Mix the contents of the cuvette and incubate at +25°C until the temperature is stable.[5]
- Initiate Reaction: Start the enzymatic reaction by adding 0.1 ml of the thrombin sample to the cuvette.[5]
- Measurement: Immediately mix the solution and place the cuvette in the spectrophotometer. Monitor the change in absorbance at 405 nm over time. Record the absorbance values at regular intervals (e.g., every 15-30 seconds) for several minutes.

Table 3: Pipetting Scheme for a Single Assay

Reagent	Volume	Order of Addition
Tris Buffer (Solution 1)	2.8 ml	1
Chromozym® TH Solution (Solution 2)	0.3 ml	2
Mix and equilibrate to +25°C		
Thrombin Sample	0.1 ml	3 (Starts reaction)
Total Volume	3.2 ml	

Data Analysis and Calculation

The activity of thrombin is determined by calculating the rate of change in absorbance per minute ($\Delta A/\text{min}$) from the linear portion of the reaction curve.

Calculation Formula

The thrombin activity in the sample is calculated using the Beer-Lambert law.[5]

$$\text{Thrombin Activity (U/ml)} = (\Delta A/\text{min} * V) / (\epsilon * d * v)$$

Where:

- $\Delta A/\text{min}$: The change in absorbance at 405 nm per minute, derived from the linear range of the kinetic plot.
- V: Total assay volume (in ml), which is 3.2 ml.[5]
- v: Sample volume (in ml), which is 0.1 ml.[5]
- ϵ : Molar extinction coefficient of p-nitroaniline at 405 nm, which is $10.4 \text{ L mmol}^{-1} \text{ cm}^{-1}$.[5]
- d: Light path of the cuvette (in cm), which is 1 cm.[5]

Example Calculation

If the measured $\Delta A/\text{min}$ is 0.050:

$$\text{Activity (U/ml)} = (0.050 * 3.2) / (10.4 * 1 * 0.1) \quad \text{Activity (U/ml)} = 0.16 / 1.04 \quad \text{Activity (U/ml)} = 0.154 \text{ U/ml}$$

This value represents the activity in the diluted sample. Remember to multiply by the dilution factor to determine the activity in the original, undiluted sample.

Additional Considerations

- It is crucial to ensure that all reagents and the cuvette are at the specified reaction temperature ($+25^\circ\text{C}$) before initiating the reaction.[5]

- The assay should be performed in the linear range of both the enzyme concentration and the reaction time. If the reaction proceeds too quickly, the sample should be further diluted.
- For high-throughput screening, the assay can be adapted to a 96-well microplate format. In this case, volumes must be scaled down, and the light path will depend on the volume and plate type.
- This product is for life science research only and not for use in diagnostic procedures.[3][5]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Specific determination of plasmatic thrombin activity - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Thrombin Activity Assay Kit (Colorimetric) (ab234620) | Abcam [abcam.com]
- 3. Chromozym TH | Sigma-Aldrich [sigmaaldrich.com]
- 4. Chromozym TH | Krackeler Scientific, Inc. [krackeler.com]
- 5. sigmaaldrich.com [sigmaaldrich.com]
- 6. 丁香通-异常行为检测 [m.biomart.cn]
- 7. Human Thrombin Chromogenic Activity Assay Kit | ABIN5564624 [antibodies-online.com]
- 8. enzymeresearch.com [enzymeresearch.com]
- To cite this document: BenchChem. [Application Notes and Protocols for Thrombin Activity Assay using Chromozym® TH]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1668914#chromozym-th-protocol-for-thrombin-activity-assay]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com